

health and safety considerations for handling 4-Hydroxybutyl acrylate

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Compound of Interest

Compound Name: *4-Hydroxybutyl acrylate*

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An In-depth Technical Guide to the Health and Safety Considerations for Handling **4-Hydroxybutyl Acrylate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety considerations for the handling of **4-Hydroxybutyl acrylate** (4-HBA). The information is intended for professionals in research, scientific, and drug development fields to ensure safe laboratory practices.

Chemical and Physical Properties

4-Hydroxybutyl acrylate is a colorless liquid with the chemical formula $C_7H_{12}O_3$.^[1] It is essential to understand its physical and chemical properties to handle it safely.

Property	Value	Reference
CAS Number	2478-10-6	[1]
Molecular Weight	144.17 g/mol	[1]
Boiling Point	95 °C at 0.1 mmHg	[1]
Melting Point	-80 °C	[2]
Flash Point	130 °C	[2]
Density	1.041 g/mL at 25 °C	[3]
Solubility	Soluble in water	[4]

Toxicological Data

Exposure to 4-HBA can have various toxicological effects. The following tables summarize the available quantitative data on its acute toxicity and ecotoxicity.

Acute Toxicity

Endpoint	Species	Route	Value	Guideline	Reference
LD ₅₀	Rat (male and female)	Oral	871 mg/kg	OECD Test Guideline 401	[1]
LD ₅₀	Rat (male and female)	Dermal	> 2,000 mg/kg	OECD Test Guideline 402	[1]
Skin Irritation	Rabbit	Dermal	Irritating	OECD Test Guideline 404	[1]
Eye Irritation	Rabbit	Ocular	Irreversible effects on the eye	Draize Test	[1]
Skin Sensitization	Guinea Pig	Dermal	Sensitizer	OECD Test Guideline 406	[1]

Ecotoxicity

Endpoint	Species	Duration	Value	Guideline	Reference
LC ₅₀	Leuciscus idus (Golden orfe)	96 h	14.66 mg/L	DIN 38412	[5]
EC ₅₀	Daphnia magna (Water flea)	48 h	22.53 mg/L	(ECHA)	[5]
ErC ₅₀	Desmodesmus subspicatus (green algae)	72 h	13.6 mg/L	OECD Test Guideline 201	[5]
EC ₅₀	Activated sludge	30 min	> 1,000 mg/L	OECD Test Guideline 209	[5]

Hazard Identification and Precautionary Measures

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), 4-HBA is classified with the following hazards:

- H302: Harmful if swallowed.[\[2\]](#)
- H315: Causes skin irritation.[\[2\]](#)
- H317: May cause an allergic skin reaction.[\[2\]](#)
- H318: Causes serious eye damage.[\[2\]](#)
- H402: Harmful to aquatic life.[\[2\]](#)

Signal Word: Danger[\[2\]](#)

It is crucial to wear appropriate personal protective equipment (PPE), including chemical-resistant gloves and eye protection or a face shield.[\[2\]](#) Avoid breathing mist, vapor, or spray.[\[2\]](#) Contaminated work clothing should not be allowed out of the workplace.[\[2\]](#) Do not eat, drink, or smoke when using this product and wash contaminated body parts thoroughly after handling.[\[2\]](#)

Experimental Protocols for Safety Assessment

The toxicological data presented in this guide are primarily based on standardized OECD test guidelines. Below are detailed methodologies for the key experiments cited.

OECD Test Guideline 401: Acute Oral Toxicity

This test provides information on health hazards likely to arise from a single, short-term oral exposure to a substance.[\[6\]](#)

- Principle: The test substance is administered orally by gavage in graduated doses to several groups of experimental animals, with one dose per group.[\[6\]](#) Observations of effects and deaths are made.[\[6\]](#) Animals that die during the test are necropsied, as are surviving animals at the conclusion of the test.[\[6\]](#)
- Animal Species: The preferred species is the rat.[\[6\]](#) At least 5 rodents of the same sex are used at each dose level.[\[6\]](#)
- Procedure:
 - Animals are fasted overnight prior to administration.[\[6\]](#)
 - The test substance is administered in a single dose by gavage.[\[6\]](#) The volume should not exceed 1 mL/100 g of body weight for rodents.[\[6\]](#)
 - Food is withheld for a further 3-4 hours after administration.[\[6\]](#)
 - Animals are observed for mortality, signs of toxicity (tremors, convulsions, salivation, diarrhea, lethargy, etc.), and changes in body weight for at least 14 days.[\[6\]](#)
 - A necropsy is performed on all animals, and any gross pathological changes are recorded.[\[6\]](#)
- Data Analysis: The LD₅₀ is calculated, which is the statistically derived single dose that can be expected to cause death in 50% of the animals.[\[6\]](#)

OECD Test Guideline 402: Acute Dermal Toxicity

This test assesses the potential short-term hazards of a chemical substance when exposed through the skin.[\[7\]](#)

- Principle: The test substance is applied to the skin of experimental animals in a stepwise procedure using multiple dose levels.[\[8\]](#) The animals are observed for signs of toxicity and mortality.[\[7\]](#)
- Animal Species: Young adult rats are typically used.[\[8\]](#)
- Procedure:
 - Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the animals.[\[9\]](#)
 - The test substance is applied uniformly over a shaved area of approximately 10% of the total body surface.[\[7\]](#)
 - The substance is held in contact with the skin with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.[\[7\]](#)
 - Animals are observed daily for at least 14 days for signs of toxicity and mortality.[\[7\]](#) Body weights are recorded at least weekly.[\[7\]](#)
 - A gross necropsy is performed on all animals at the end of the study.[\[7\]](#)
- Data Analysis: The LD₅₀ value is calculated.[\[9\]](#)

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This test is used to evaluate the potential of a substance to cause skin irritation or corrosion.[\[4\]](#)

- Principle: The test substance is applied in a single dose to a small area of the skin of an experimental animal.[\[10\]](#) Untreated skin areas serve as a control.[\[10\]](#)
- Animal Species: The albino rabbit is the preferred laboratory animal.[\[10\]](#)
- Procedure:

- A defined amount of the test substance (0.5 mL for liquids or 0.5 g for solids) is applied to a small area of skin (approximately 6 cm²).[10]
- The exposure period is 4 hours, after which the residual test substance is removed.[10]
- The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after exposure.[4] Observations continue for up to 14 days to assess the reversibility of any effects.[10]
- Data Analysis: The dermal irritation scores are evaluated based on the nature and severity of the lesions and their reversibility.[10]

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This test is used to identify and evaluate substances with the potential to cause acute eye irritation or corrosion.[11]

- Principle: The test substance is applied in a single dose to one of the eyes of a single experimental animal.[11] The untreated eye serves as a control.[11]
- Animal Species: The albino rabbit is typically used.[11]
- Procedure:
 - A single dose of the test substance is applied into the conjunctival sac of one eye.[11]
 - The eye is examined at 1, 24, 48, and 72 hours after application to assess the degree of irritation or corrosion.[12] The observation period can extend up to 21 days to evaluate the reversibility of effects.[11]
 - Scoring systems are used to quantify ocular responses, including corneal opacity, iritis, and conjunctival redness and chemosis.[11]
- Data Analysis: The ocular irritation scores are evaluated in conjunction with the nature, severity, and reversibility of the lesions.[12]

OECD Test Guideline 406: Skin Sensitisation

This test assesses whether a product has the potential to cause allergic skin reactions.[\[13\]](#)

- Principle: The test involves an initial exposure to the product (induction) followed by a rest period and then a re-exposure (challenge).[\[13\]](#)
- Animal Species: Young adult guinea pigs are usually used.[\[13\]](#)
- Procedure (Guinea Pig Maximization Test - GPMT):
 - Induction: Animals are initially exposed to the test substance through intradermal injections with Freund's Complete Adjuvant to potentiate the immune response, followed by a topical application.[\[14\]](#)
 - Rest Period: A rest period of 10-14 days allows for the development of an immune response.[\[14\]](#)
 - Challenge: The animals are then re-exposed to the test substance via a topical application.[\[14\]](#)
 - Skin reactions (erythema and edema) are observed and graded approximately 24 and 48 hours after the challenge.[\[13\]](#)
- Data Analysis: The severity of the skin reactions in the test animals is compared to a control group to determine the sensitization potential.[\[15\]](#)

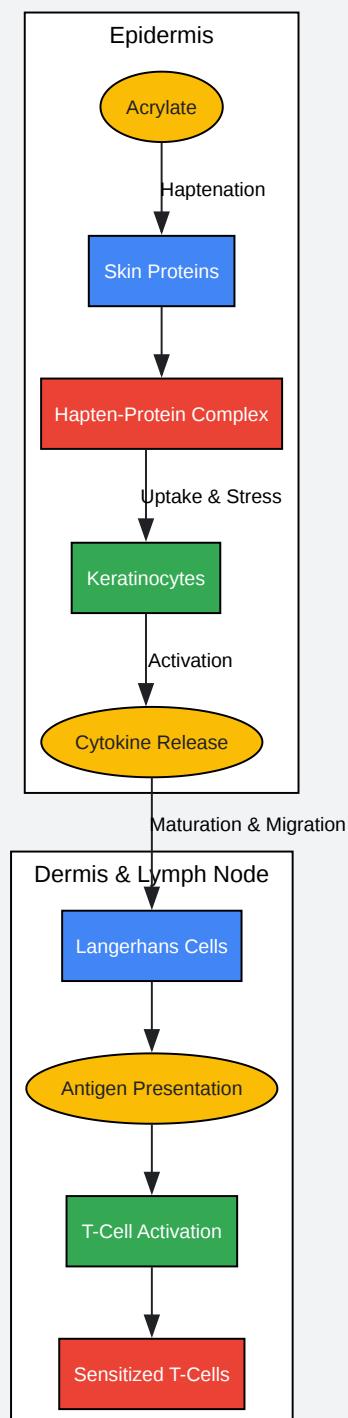
Signaling Pathways and Experimental Workflows

While specific signaling pathways for 4-HBA-induced toxicity are not extensively detailed in the available literature, the known effects of acrylates as skin irritants and sensitizers suggest the involvement of common inflammatory and immune response pathways.

Hypothetical Signaling Pathway for Acrylate-Induced Skin Sensitization

The following diagram illustrates a plausible signaling pathway for skin sensitization caused by a reactive chemical like an acrylate. This is a generalized representation.

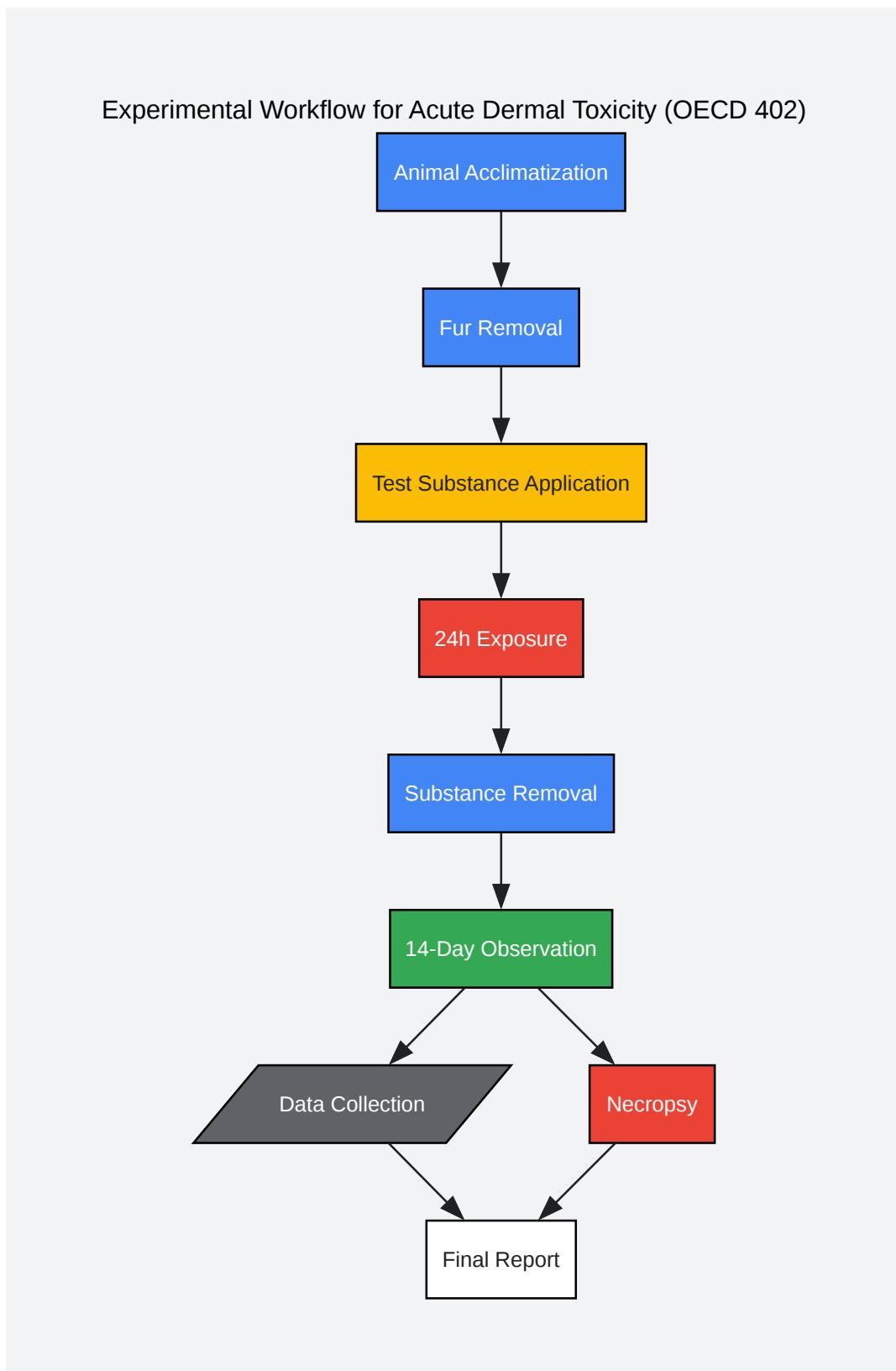
Hypothetical Signaling Pathway for Acrylate-Induced Skin Sensitization

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Caption: Hypothetical pathway of acrylate-induced skin sensitization.

Experimental Workflow for Acute Dermal Toxicity (OECD 402)

This diagram outlines the typical workflow for conducting an acute dermal toxicity study according to OECD Guideline 402.

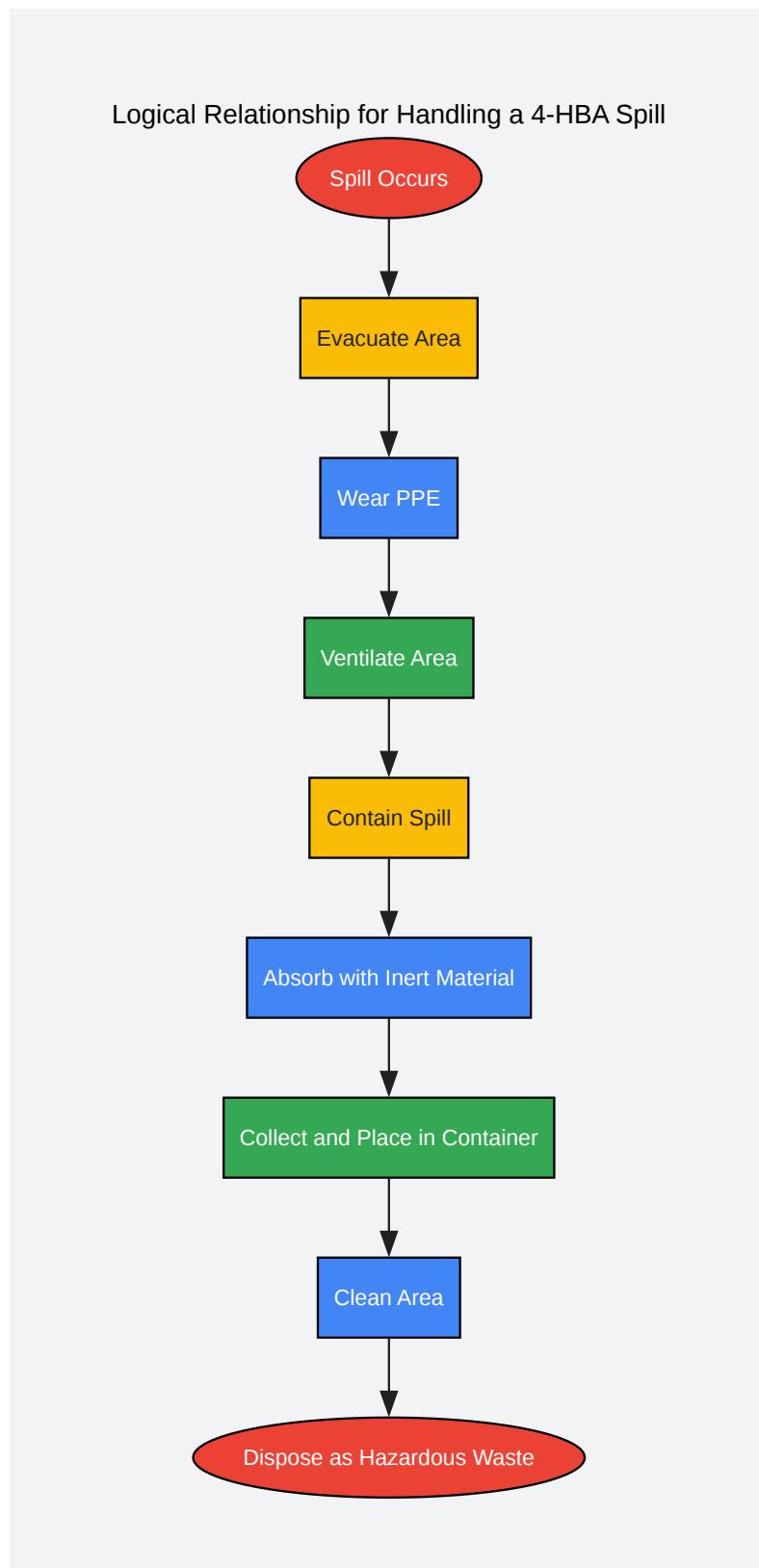


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Caption: Workflow for OECD 402 Acute Dermal Toxicity study.

Logical Relationship for Handling a 4-HBA Spill

This diagram illustrates the decision-making process and actions to be taken in the event of a 4-HBA spill.



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Caption: Decision-making workflow for a 4-HBA spill.

Handling, Storage, and Disposal

Proper handling and storage are critical to prevent hazardous polymerization.

- Storage: 4-HBA must always be stored under air, never under inert gases, as oxygen is required for the stabilizer to be effective.[6] The storage temperature should not exceed 25 °C.[6] Protect from direct sunlight and UV light.[13]
- Handling: Avoid all direct contact with the substance.[13] Ground all transfer equipment to prevent electrostatic discharge.[13]
- Disposal: Dispose of contents and containers to a hazardous or special waste collection point in accordance with local regulations.[2]

First Aid Measures

In case of exposure, follow these first aid measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[1]
- Skin Contact: Immediately wash the skin thoroughly with plenty of soap and water.[1] Remove contaminated clothing and wash it before reuse.[2]
- Eye Contact: Immediately wash affected eyes for at least 15 minutes under running water with eyelids held open.[1] Seek immediate medical attention from an eye specialist.[1]
- Ingestion: Rinse the mouth and then drink 200-300 ml of water.[1] Seek immediate medical attention.[1]

This technical guide provides essential health and safety information for handling **4-Hydroxybutyl acrylate**. Adherence to these guidelines is paramount for ensuring a safe working environment for all laboratory personnel.

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